

Application Notes and Protocols for Pentylone Hydrochloride Reference Standard

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Compound of Interest

Compound Name: *Pentylone hydrochloride*

Cat. No.: *B593145*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of a **Pentylone Hydrochloride** reference standard in analytical and research applications. The information is intended to guide users in the proper handling, characterization, and application of this certified reference material (CRM) for qualitative and quantitative analyses.

Pentylone hydrochloride is a synthetic cathinone and is classified as a Schedule I compound in the United States.^{[1][2]} It acts as a serotonin-norepinephrine-dopamine reuptake inhibitor (SNDRI) and a serotonin-releasing agent.^{[3][4]} This reference standard is intended for research and forensic applications.^{[2][5][6][7]}

Certificate of Analysis Summary

A typical Certificate of Analysis for a **Pentylone Hydrochloride** reference standard would contain the following information. The data presented below is a representative example and users should always refer to the specific certificate provided with their reference standard.

Table 1: Representative Certificate of Analysis Data for **Pentylone Hydrochloride**

Parameter	Specification
Chemical Name	1-(1,3-benzodioxol-5-yl)-2-(methylamino)-1-pentanone, monohydrochloride[2][6]
CAS Number	17763-01-8[2][6]
Molecular Formula	C ₁₃ H ₁₇ NO ₃ • HCl[2][6]
Formula Weight	271.7 g/mol [2][6]
Purity (as is)	≥98% (by HPLC)[6]
Appearance	A neat solid[6] or a solution in a specified solvent (e.g., 1 mg/ml in methanol)[2]
Solubility	Soluble in DMSO (≥10 mg/ml) and PBS (pH 7.2) (≥ 10 mg/ml); Sparingly soluble in Ethanol (1-10 mg/ml)[5]
Storage	Store at the recommended temperature (e.g., -20°C)
Stability	≥ 4 years (when stored as recommended)[5]

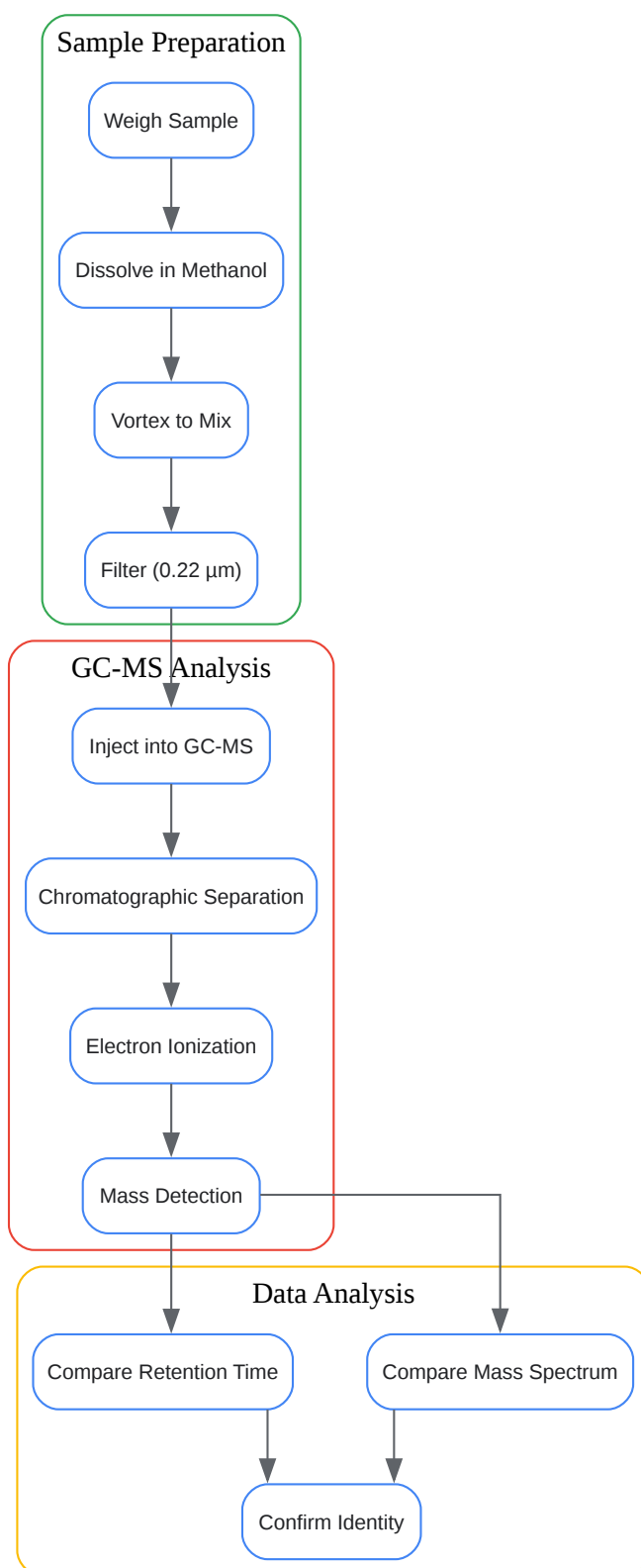
Experimental Protocols

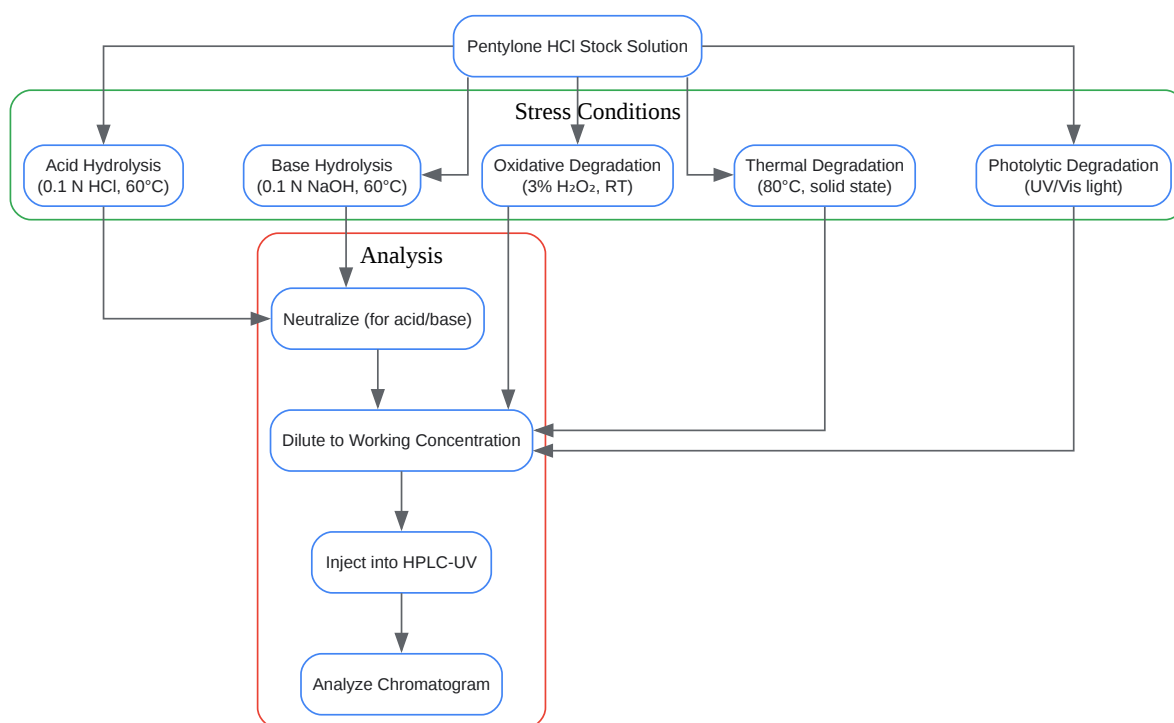
The following protocols describe common analytical methods for the identification, quantification, and stability assessment of **Pentylone Hydrochloride** using a reference standard.

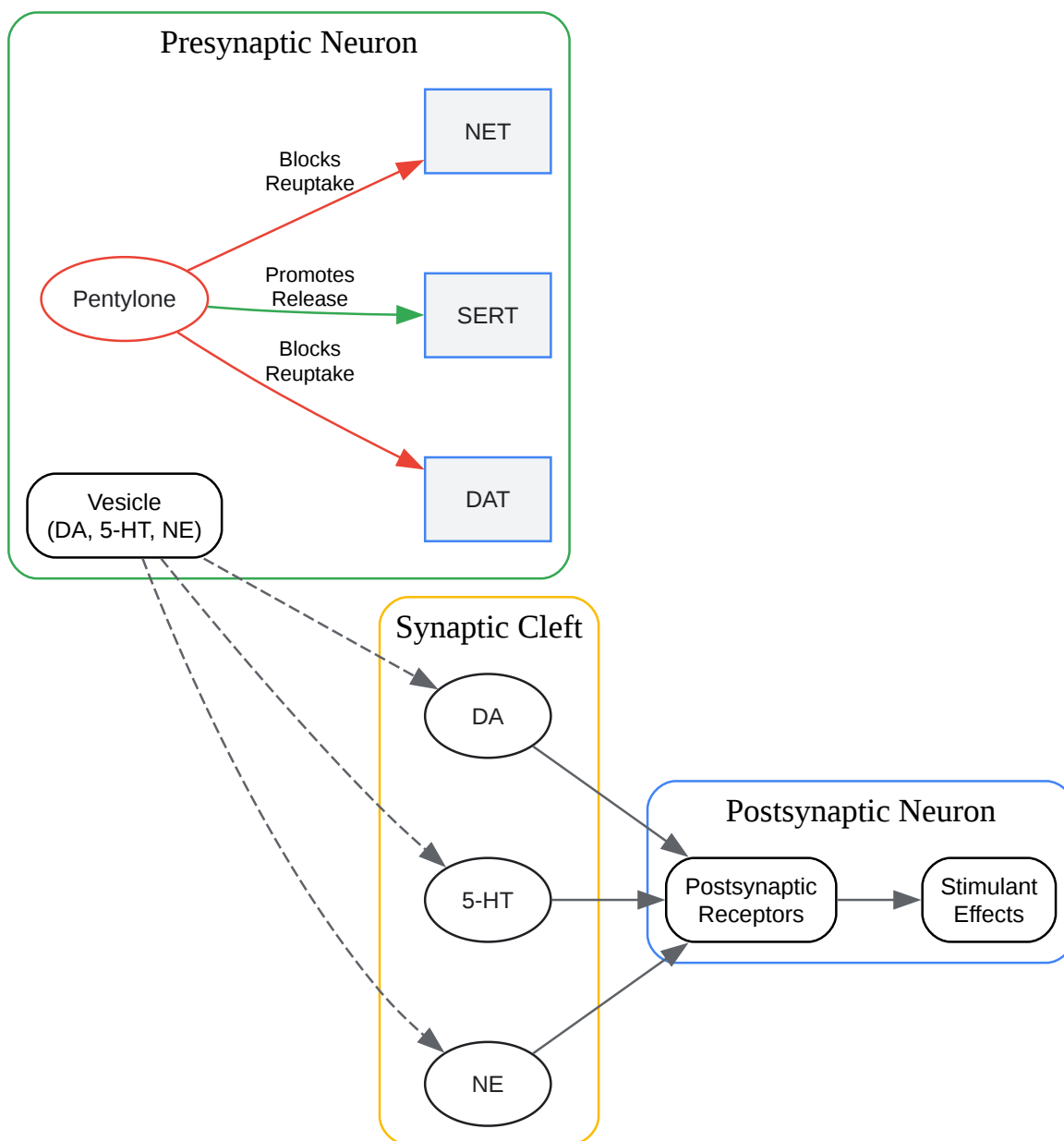
Identification by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is for the qualitative identification of pentylone in seized materials or research samples. GC-MS provides high sensitivity and structural information for confirmation.[8]

Experimental Workflow:







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